

IUPAC name for propionyl bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propionyl bromide*

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An In-depth Technical Guide to Propanoyl Bromide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Propanoyl bromide, also known by its common name **propionyl bromide** and IUPAC name Propanoyl bromide, is a highly reactive acyl halide.^{[1][2]} With the chemical formula C_3H_5BrO , it serves as a crucial reagent and intermediate in organic synthesis.^[1] Its primary utility lies in its function as a potent acylating agent, enabling the introduction of the propanoyl (or propionyl) group into a wide range of molecules.^{[1][3]} This capability makes it an indispensable tool in the synthesis of complex organic compounds, particularly within the pharmaceutical and agrochemical industries for the manufacturing of active pharmaceutical ingredients (APIs), herbicides, insecticides, and fungicides.^{[3][4][5]} This document provides a comprehensive overview of its chemical properties, synthesis, reactivity, applications, and safety protocols.

Chemical Identity and Properties

Propanoyl bromide is a colorless to pale yellow or brown liquid characterized by a sharp, pungent odor.^{[1][6]} It is highly reactive, especially towards nucleophiles, and is known to fume in moist air due to rapid hydrolysis into propanoic acid and hydrobromic acid.^{[1][6]}

Table 1: Physicochemical Properties of Propanoyl Bromide

Property	Value	Reference(s)
IUPAC Name	Propanoyl bromide	[2][7]
Synonyms	Propionyl bromide, Propionic acid bromide	[1][5][6]
CAS Number	598-22-1	[2][6]
Molecular Formula	C ₃ H ₅ BrO	[1][2]
Molecular Weight	136.98 g/mol	[1][2][8]
Appearance	Colorless to light yellow/brown liquid	[1][6][9]
Odor	Pungent	[1][4]
Density	1.521 g/mL at 25 °C	[9]
Boiling Point	103-104 °C at 760 mmHg	[9][10]
Melting Point	-40 °C	[5][11]
Flash Point	52 °C (126 °F)	[9][10]
Solubility	Soluble in ether; reacts with water and alcohol	[6][9]

Synthesis of Propanoyl Bromide

Propanoyl bromide is typically synthesized by the bromination of propionic acid. Common brominating agents include phosphorus tribromide (PBr₃) and thionyl bromide (SOBr₂).^[6] An alternative industrial method utilizes the direct reaction of propionic acid with bromine in the presence of a catalyst.

Experimental Protocol: Synthesis from Propionic Acid and Bromine

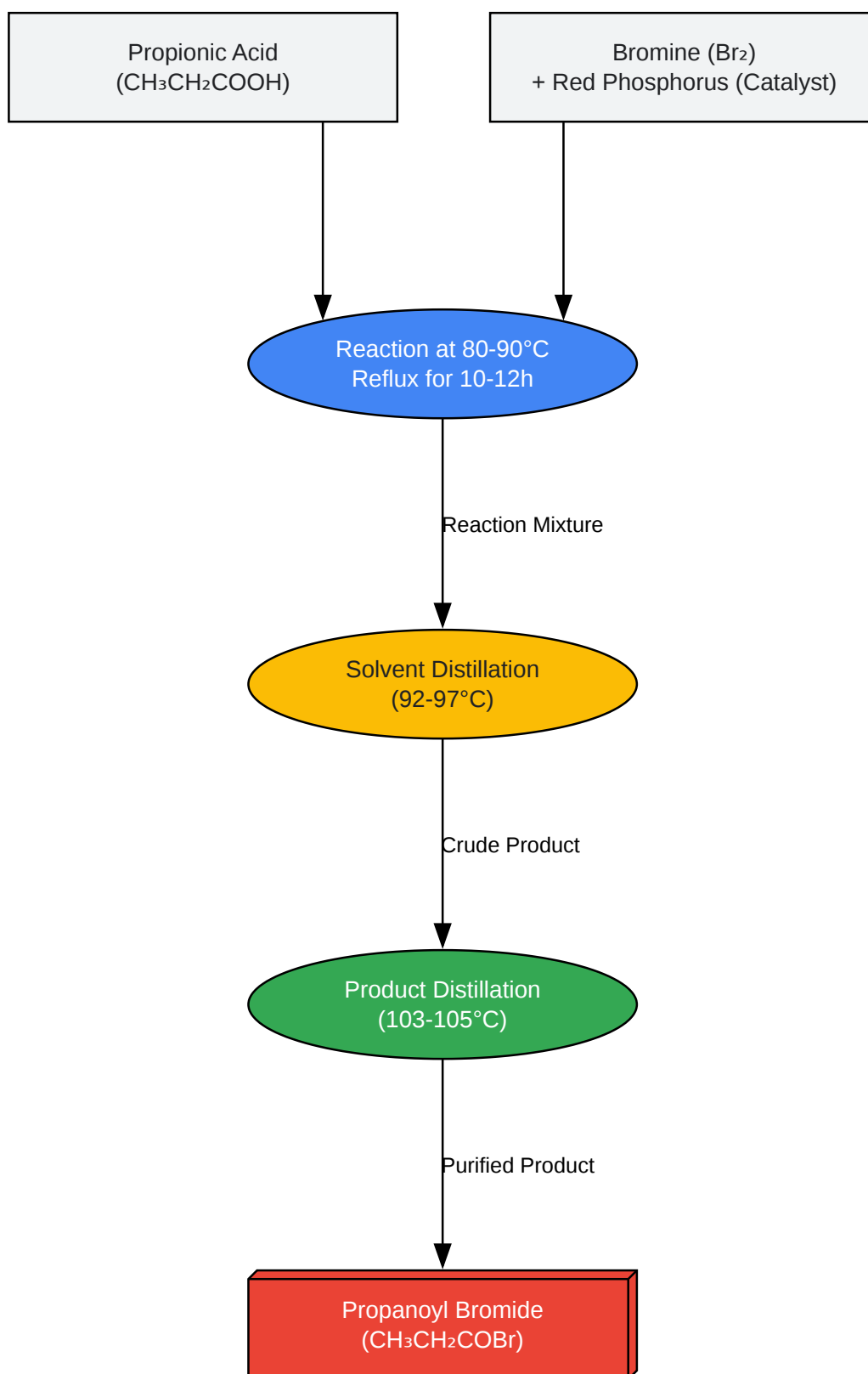
The following protocol is adapted from a patented method for the preparation of propanoyl bromide.^[12]

Materials:

- Propionic acid
- Bromine
- Red phosphorus (catalyst)
- A low-boiling halogenated alkane solvent (e.g., 1,2-dichloroethane)
- Reaction vessel equipped with a stirrer, dropping funnel, and reflux condenser

Procedure:

- Charge the reaction vessel with propionic acid, the halogenated alkane solvent, and the red phosphorus catalyst. The molar ratio of propionic acid to bromine should be approximately (1.2-1.5) : (1.0-1.3).[\[12\]](#)
- While stirring, heat the mixture to 80-90 °C.[\[12\]](#)
- Slowly add bromine to the reaction mixture via the dropping funnel.
- Once the addition is complete, maintain the reaction under reflux for 10-12 hours.[\[12\]](#)
- After the reflux period, increase the temperature to 92-97 °C to distill off and collect the solvent.[\[12\]](#)
- Continue heating and increase the temperature to 103-105 °C to distill and collect the final product, a pale yellow or colorless liquid, which is propanoyl bromide.[\[12\]](#)



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Caption: Workflow for the synthesis of propanoyl bromide.

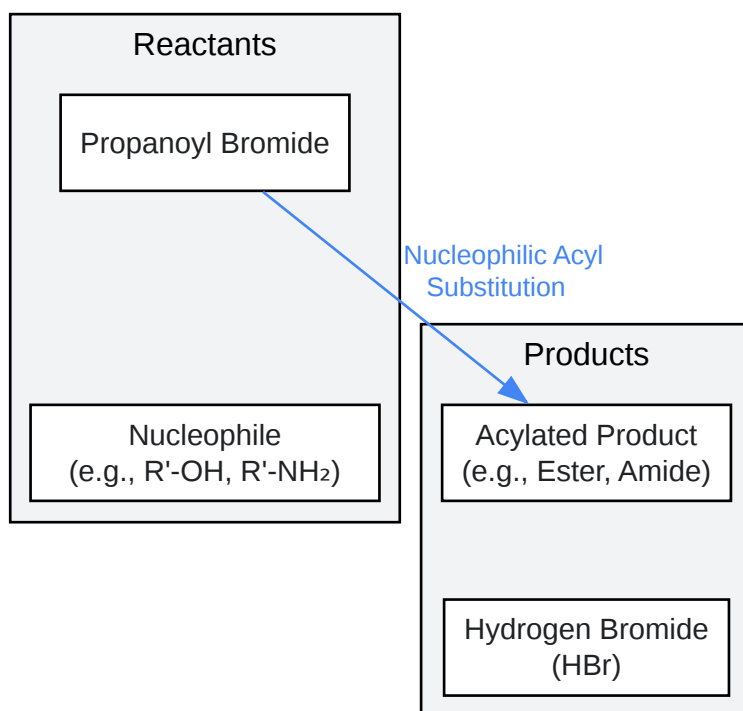
Chemical Reactivity and Applications

The high reactivity of the acyl bromide group makes propanoyl bromide an excellent acylating agent. It readily participates in nucleophilic acyl substitution reactions.

Acylation Reactions

Propanoyl bromide is widely used to introduce the propanoyl group into molecules containing nucleophilic functional groups, such as alcohols (forming esters) and amines (forming amides). [1][6] This reaction is fundamental to modifying the structure and function of molecules in drug development and materials science.[3]

General Reaction with a Nucleophile (e.g., an Alcohol): Propanoyl bromide reacts with an alcohol ($R'-OH$) to yield an ester (propanate) and hydrogen bromide (HBr).



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Caption: General acylation reaction using propanoyl bromide.

This reactivity is harnessed by researchers and drug development professionals to build complex molecular architectures required for biologically active compounds.[4][11]

Safety and Handling

Propanoyl bromide is a hazardous chemical that requires strict safety protocols. Its high reactivity, flammability, and corrosiveness pose significant risks if not handled properly.[\[6\]](#)[\[13\]](#)

Table 2: Hazard Summary and Safety Precautions

Hazard Class	Description	GHS Pictogram(s)	Precautionary Measures	Reference(s)
Flammable Liquid	Flammable liquid and vapor. Explosive vapor/air mixtures are possible.		Keep away from heat, sparks, open flames, and hot surfaces. Use explosion-proof equipment.	[2] [8] [14]
Corrosive	Causes severe skin burns and eye damage. Corrosive to the respiratory tract.	corrosive	Wear protective gloves, clothing, and eye/face protection. Use in a well-ventilated area or fume hood.	[2] [13] [14]
Water Reactive	Reacts violently with water, liberating toxic and corrosive hydrogen bromide gas.	corrosive, 	Store in a dry, cool place in a tightly sealed container under inert gas (e.g., nitrogen). Avoid contact with moisture.	[9] [10] [14]

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[8\]](#)

- Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Seek immediate medical attention.[8][14]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[8][10]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and call a physician immediately.[8]

Due to its hazardous nature, all work with propanoyl bromide should be conducted by trained personnel in a controlled laboratory environment with appropriate safety equipment readily available.[1][10]

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- To cite this document: BenchChem. [IUPAC name for propionyl bromide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346559#iupac-name-for-propionyl-bromide>]

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